

Physicochemical Properties of 4-(Cyclohexylsulfanyl)phenol: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 4-(Cyclohexylsulfanyl)phenol

CAS No.: 14375-76-9

Cat. No.: B076573

[Get Quote](#)

Executive Summary

In modern drug discovery and materials science, organosulfur compounds offer unique electronic and steric profiles that are difficult to replicate with traditional oxygen or nitrogen bioisosteres. **4-(Cyclohexylsulfanyl)phenol** (CAS: 14375-76-9), also known as 4-(cyclohexylthio)phenol, represents a highly versatile molecular building block. It features a polar, ionizable phenolic head coupled with a highly lipophilic, sterically demanding cyclohexylthio tail.

This whitepaper provides an in-depth analysis of the physicochemical properties of **4-(Cyclohexylsulfanyl)phenol**. By understanding the causality behind its structural dynamics—specifically how the thioether linkage modulates electron density and conformational flexibility—researchers can better leverage this scaffold for targeting deep hydrophobic pockets in protein targets or for developing advanced polymeric catalysts^{[1][2]}.

Core Physicochemical Profile

To successfully formulate or chemically modify **4-(Cyclohexylsulfanyl)phenol**, a rigorous understanding of its macroscopic properties is required. The compound strictly adheres to Lipinski's Rule of Five, making it an excellent starting point for oral drug development.

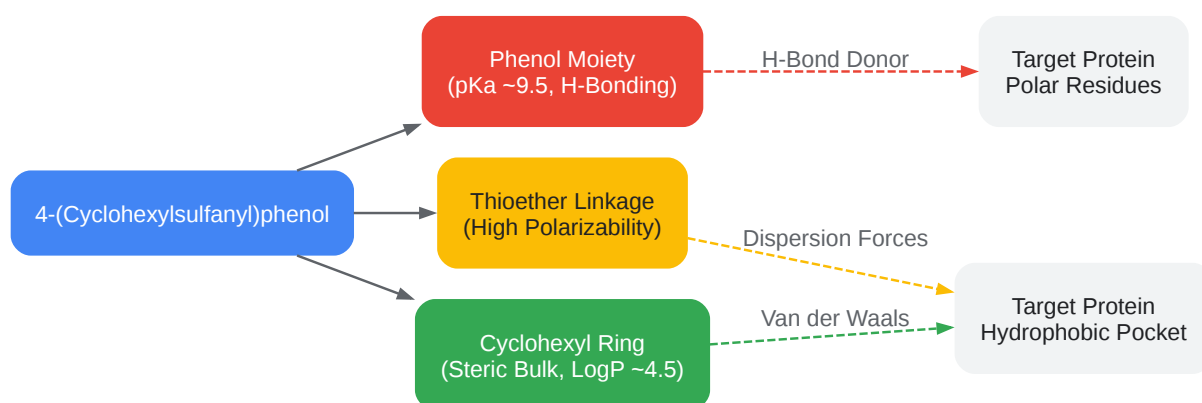
Table 1: Quantitative Physicochemical Data

Property	Value	Clinical / Chemical Significance
CAS Number	14375-76-9	Unique chemical registry identifier.
Molecular Formula	C ₁₂ H ₁₆ OS	Defines atomic composition.
Molecular Weight	208.32 g/mol	Well below the 500 Da threshold, ideal for fragment-based design.
LogP (Octanol/Water)	~4.2 - 4.5	High lipophilicity; excellent for membrane permeability but requires solubility optimization.
pKa (Phenolic OH)	~9.5	Weak acid; remains un-ionized at physiological pH (7.4), maximizing passive diffusion.
Topological Polar Surface Area	45.5 Å ²	Highly favorable for blood-brain barrier (BBB) penetration (< 90 Å ²).
H-Bond Donors (HBD)	1	Single hydroxyl group minimizes desolvation energy penalties.
H-Bond Acceptors (HBA)	2	Oxygen and Sulfur atoms act as weak-to-moderate acceptors.

Structural Dynamics & Electronic Causality

As an application scientist, I emphasize that listing properties is insufficient without understanding the why. The behavior of **4-(Cyclohexylsulfanyl)phenol** is governed by two competing forces:

- **Electronic Modulation via the Thioether Linkage:** The sulfur atom bridges the aromatic system and the aliphatic cyclohexyl ring. Unlike an ether oxygen, sulfur's larger 3p orbitals result in poorer overlap with the aromatic 2p orbitals. Consequently, its resonance-donating (+R) effect is weaker, but its polarizability is significantly higher. This high polarizability allows the molecule to adapt dynamically within biological binding sites, forming exceptionally strong London dispersion forces with target residues[2].
- **Steric Bulk and Conformational Locking:** The cyclohexyl group provides massive steric bulk. This drives the LogP upwards and restricts the rotational degrees of freedom around the C-S bond. In medicinal chemistry, this "conformational locking" is highly advantageous; it reduces the entropic penalty upon binding, making the cyclohexylthio motif an excellent pharmacophore for targeting rigid, lipophilic clefts in enzymes (e.g., allosteric kinase inhibitors)[1].



[Click to download full resolution via product page](#)

Caption: Structure-Property Relationship and Target Interaction Pathway of **4-(Cyclohexylsulfanyl)phenol**.

Self-Validating Experimental Workflows

To ensure scientific integrity, the determination of critical parameters like LogP and pKa must be conducted using self-validating experimental systems. The following protocols are designed to eliminate systemic bias.

Determination of LogP (Shake-Flask Method)

The octanol-water partition coefficient (LogP) is the gold standard for measuring lipophilicity. Because **4-(Cyclohexylsulfanyl)phenol** is highly lipophilic, precise phase separation is critical[3].

Step-by-Step Protocol:

- **Phase Saturation:** Vigorously stir equal volumes of analytical-grade n-octanol and HPLC-grade water for 24 hours at 25°C to ensure mutual saturation. Allow phases to separate completely.
- **Sample Preparation:** Dissolve exactly 10.0 mg of **4-(Cyclohexylsulfanyl)phenol** in 10 mL of the pre-saturated n-octanol phase.
- **Equilibration:** Transfer 5 mL of the spiked octanol and 5 mL of pre-saturated water into a sealed glass vial. Agitate on an orbital shaker at 25°C for 48 hours to achieve thermodynamic equilibrium[3].
- **Phase Separation:** Centrifuge the mixture at 3000 rpm for 15 minutes to break any micro-emulsions.
- **Quantification:** Carefully extract aliquots from both the aqueous and octanol phases. Quantify the concentration of the compound in each phase using a validated HPLC-UV method (Detection wavelength: ~254 nm).
- **System Validation (Mass Balance):** Calculate the total mass recovered from both phases. The assay is only valid if recovery is

. Calculate LogP as

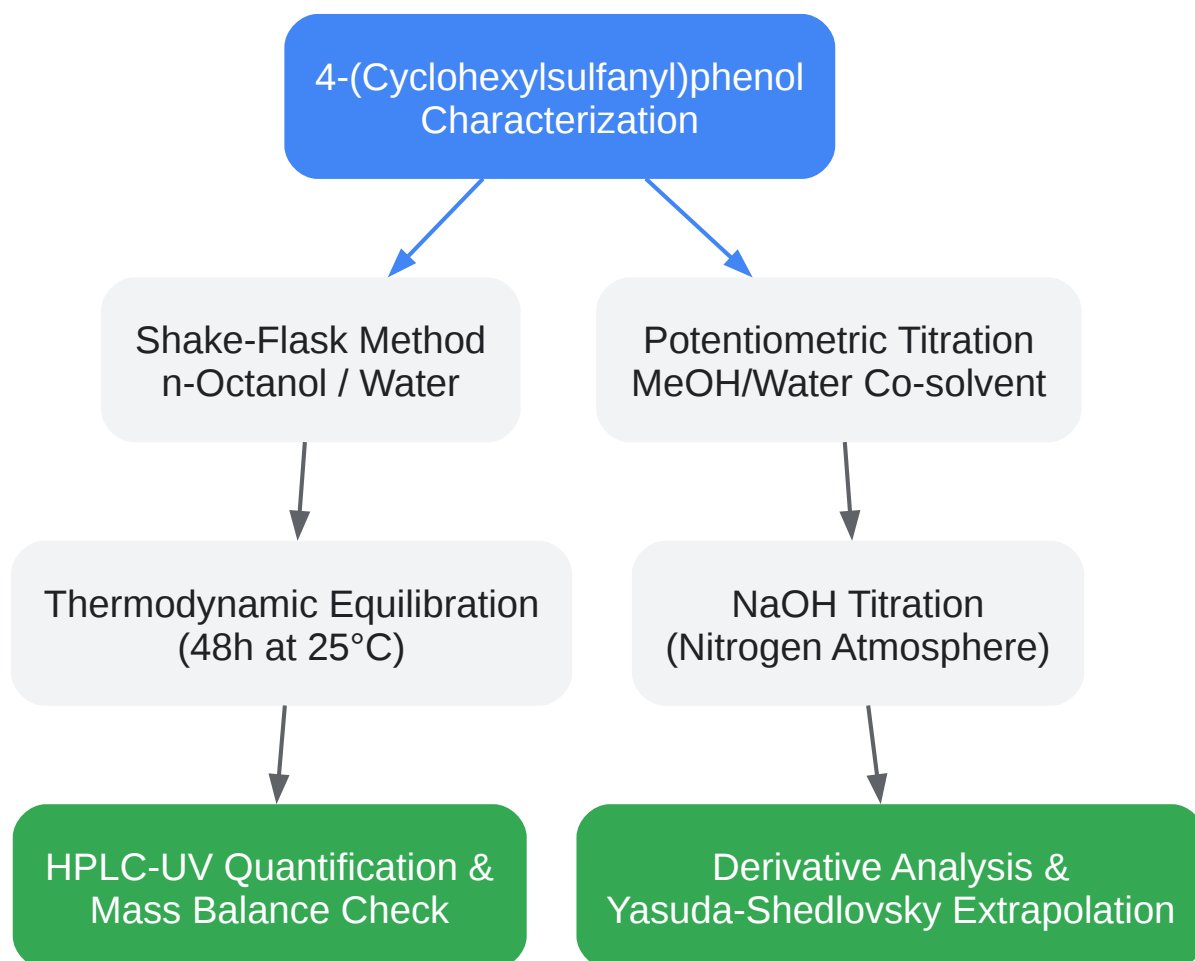
.

Determination of pKa (Potentiometric Titration)

Potentiometric titration accurately determines the acid dissociation constant of the phenolic hydroxyl group[3].

Step-by-Step Protocol:

- **Solvent Selection:** Due to the compound's high LogP, prepare a 0.01 M solution of **4-(Cyclohexylsulfonyl)phenol** in a 50:50 Methanol/Water co-solvent system to ensure complete dissolution.
- **System Validation:** Prior to the sample, titrate a standard solution of phenol (known pKa) to verify electrode response and system calibration.
- **Titration:** Submerge a calibrated pH electrode into the sample solution maintained at a constant 25°C under a nitrogen atmosphere (to prevent absorption).
- **Data Collection:** Titrate with a standardized 0.1 M NaOH solution. Record the pH after each 0.05 mL addition.
- **Analysis:** Plot the pH versus the volume of titrant. Calculate the first derivative of the curve to pinpoint the exact inflection point (half-equivalence point), which corresponds to the apparent pKa. Extrapolate to 100% aqueous conditions using the Yasuda-Shedlovsky extrapolation method.



[Click to download full resolution via product page](#)

Caption: Parallel self-validating experimental workflows for determining LogP and pKa.

Conclusion

4-(Cyclohexylsulfanyl)phenol is a structurally compelling molecule that perfectly balances polar interaction capabilities (via the phenol moiety) with deep hydrophobic anchoring (via the cyclohexylthio group). Its physicochemical profile is highly optimized for crossing biological

membranes, though formulation scientists must account for its high LogP during aqueous assay development. By employing rigorous, self-validating analytical methods like the shake-flask protocol and potentiometric titration, researchers can confidently utilize this scaffold in advanced drug discovery pipelines.

References

- Discovery of a Series of Cyclohexylethylamine-Containing Protein Farnesyltransferase Inhibitors Exhibiting Potent Cellular Activity Journal of Medicinal Chemistry - ACS Publications URL:[[Link](#)]
- Synthesis, characterization, Hirshfeld surface analysis and molecular docking studies of 3-(cyclohexylthio)-4-hydroxy-6-methyl-2H-chromen-2-one Taylor & Francis Online URL:[[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. pubs.acs.org [pubs.acs.org]
- 2. tandfonline.com [tandfonline.com]
- 3. pdf.benchchem.com [pdf.benchchem.com]
- To cite this document: BenchChem. [Physicochemical Properties of 4-(Cyclohexylsulfanyl)phenol: A Comprehensive Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b076573/docs#physicochemical-properties-of-4-cyclohexylsulfanyl-phenol-a-comprehensive-technical-guide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)